

An In-depth Technical Guide to the Chemical Structure and Properties of Thiothiamine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Thiothiamine**, a sulfur-containing derivative of thiamine (Vitamin B1). This document details its chemical structure, physicochemical properties, and relevant experimental protocols, offering valuable insights for its application in research and drug development.

Chemical Identity and Structure

Thiothiamine is structurally similar to thiamine, featuring a pyrimidine ring linked to a thiazole ring by a methylene bridge.[1] The defining characteristic of **Thiothiamine** is the substitution of the oxygen atom at the C2 position of the thiazole ring with a sulfur atom, forming a thiazole-2-thione.[1] This modification significantly alters the molecule's electronic properties, which may influence its biological interactions.[1]

- IUPAC Name: 3-[(4-amino-2-methylpyrimidin-5-yl)methyl]-5-(2-hydroxyethyl)-4-methyl-1,3-thiazole-2-thione[1][2][3]
- CAS Number: 299-35-4[1][2][3][4][5]
- Molecular Formula: C₁₂H₁₆N₄OS₂[1][2][3][4][6]
- Canonical SMILES: CC1=C(SC(=S)N1CC2=CN=C(N=C2N)C)CC0[1][2]
- InChl Key: SQOCQQPFEFRKBV-UHFFFAOYSA-N[1]



The following diagram illustrates the two-dimensional chemical structure of **Thiothiamine**, highlighting its key functional groups.

Caption: 2D chemical structure of **Thiothiamine**.

Physicochemical Properties

While extensive data on the isolated properties of **Thiothiamine** are limited, its structural similarity to thiamine suggests it is a water-soluble and heat-sensitive compound.[1] The available quantitative data is summarized in the table below.

Property	Value	Source
Molecular Weight	296.41 g/mol	[3][4][6][7]
Melting Point	238-239 °C	[5][8]
Boiling Point (Predicted)	509.6 ± 60.0 °C	[5][8]
Density (Predicted)	1.42 ± 0.1 g/cm ³	[5][8]
pKa (Predicted)	14.72 ± 0.10	[5][8]
Solubility	DMSO (Slightly), Methanol (Very Slightly, Heated)	[5][8]
Appearance	Pale Beige to Light Brown Solid	[5][8]

Experimental Protocols

The following sections detail methodologies for the synthesis and chemical reactions of **Thiothiamine**.

Several methods for the synthesis of **Thiothiamine** have been reported. A patented multi-step process provides a representative example.[1][9]

Protocol 1: Multi-step Chemical Synthesis[5][9]

 Amidine Preparation: Acetamidine hydrochloride is dissociated using liquid sodium methoxide. The resulting solution is filtered to remove solid byproducts.

Foundational & Exploratory

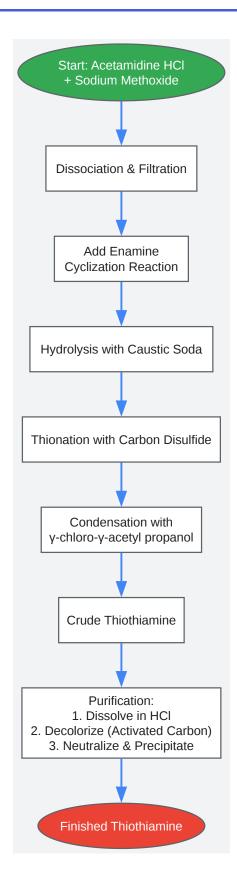




- Cyclization: The filtrate from Step 1 is placed in a reactor, and α-(o-chloroanilino)methylidene-β-formylaminopropionitrile (enamine) is added. Methanol is recovered, and a cyclization reaction is carried out to produce a cyclized solution.
- Hydrolysis: An aqueous phase is added to the cyclized solution, followed by distillation until the vapor temperature reaches 120°C to strip out o-chloroaniline completely. A caustic soda solution is then added for hydrolysis.
- Thionation: After hydrolysis, water and carbon disulfide are added to the reaction mixture and allowed to react.
- Condensation: Finally, gamma-chloro-gamma-acetyl propanol is added to facilitate condensation. The resulting mixture is filtered to obtain crude **Thiothiamine**.
- Purification: The crude product is dissolved in hydrochloric acid. The solution is decolorized
 with activated carbon and filtered. The filtrate is neutralized with a caustic soda solution,
 causing the precipitation of the solid product. The solid is filtered and dried to yield the
 finished Thiothiamine.

The workflow for this synthesis protocol is visualized below.





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Caption: Workflow for the chemical synthesis of **Thiothiamine**.



Thiothiamine can be converted to thiamine sulfate through an oxidation reaction.[1][10]

Protocol 2: Oxidation Reaction[1][10]

- Reaction Setup: Prepare an aqueous solution of **Thiothiamine**.
- Oxidation: Add hydrogen peroxide to the **Thiothiamine** solution. The reaction can be optimized by controlling the temperature and the concentration of the reactants. A patent suggests a mass ratio of **Thiothiamine** to hydrogen peroxide to water of approximately 35-36:38-39:22-23 for the preparation of a saturated thiamine sulfate solution.[10]
- Isolation: The resulting thiamine sulfate can be isolated from the solution, for instance, through crystallization.[10]

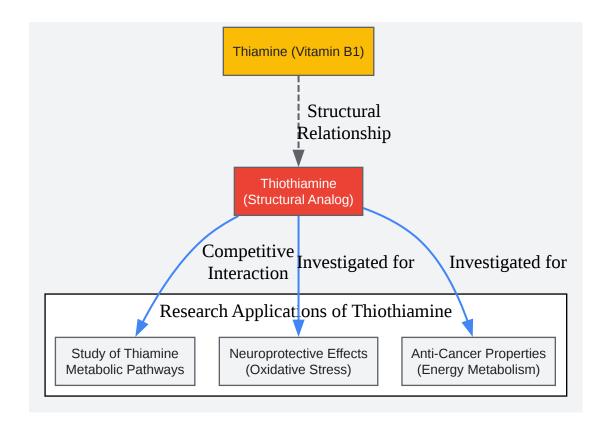
Biological Context and Research Applications

As a thiamine derivative, **Thiothiamine**'s biological activities are a subject of research interest. Its structural similarity allows it to interact with pathways and enzymes that recognize thiamine.

- Thiamine Metabolism Studies: Thiothiamine serves as a valuable research tool for investigating the metabolic pathways of thiamine.[1] It can act as a competitive inhibitor for transporters and enzymes involved in thiamine homeostasis, helping to elucidate these regulatory mechanisms.[1]
- Neuroprotective Research: Preliminary studies suggest that **Thiothiamine** may possess neuroprotective properties, potentially offering protection against oxidative stress and neuroinflammation, which are implicated in neurodegenerative diseases.[1]
- Oncology Research: Some in vitro studies have indicated that **Thiothiamine** may exhibit anti-proliferative effects on certain cancer cell lines, possibly by interfering with their energy metabolism.[1]

The diagram below illustrates the relationship of **Thiothiamine** to thiamine and its primary areas of scientific investigation.





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Caption: Logical relationship of **Thiothiamine** to Thiamine and its research areas.

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